

Essential Safety and Logistical Information for Handling 2-Fluoroisonicotinonitrile

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Compound of Interest

Compound Name: **2-Fluoroisonicotinonitrile**

Cat. No.: **B1313781**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational plans, and disposal procedures for handling **2-Fluoroisonicotinonitrile** (CAS No. 3939-14-8). Adherence to these guidelines is critical to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

2-Fluoroisonicotinonitrile is classified as a hazardous substance and requires careful handling. It is known to be an irritant and may be harmful if it comes into contact with skin, is inhaled, or swallowed.^{[1][2]} All operations involving this compound must be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[3][4][5]}

The following personal protective equipment (PPE) is mandatory when handling **2-Fluoroisonicotinonitrile**:

- Eye Protection: Chemical safety goggles or a face shield must be worn.^[3]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, are required.^{[2][6][7][8]} Nitrile gloves offer good resistance to a broad range of chemicals.^{[7][9]}
- Body Protection: A laboratory coat must be worn.^{[2][3]}

- Footwear: Closed-toe shoes are mandatory.[\[2\]](#)

Quantitative Data Summary

| Property | Value | Source |
|-------------------|---|---|
| CAS Number | 3939-14-8 | [1] [10] [11] [12] [13] |
| Molecular Formula | C ₆ H ₃ FN ₂ | [10] [12] |
| Molecular Weight | 122.1 g/mol | [12] |
| Melting Point | 34-36 °C | [1] |
| Flash Point | 82 °C | [1] |
| Hazard Codes | Xi, Xn (Irritant, Harmful) | [1] |

Operational Plan: Step-by-Step Handling Procedure

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the work area within a certified chemical fume hood. Have all necessary equipment and reagents readily available.
- Handling:
 - Avoid direct contact with the skin, eyes, and clothing.[\[3\]](#)
 - Do not breathe dust, fume, gas, mist, vapors, or spray.[\[3\]](#)[\[4\]](#)
 - Use only in a well-ventilated area or outdoors.[\[3\]](#)[\[4\]](#)
 - Wash hands thoroughly after handling.[\[3\]](#)[\[4\]](#)
- In Case of Exposure:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[3\]](#)[\[4\]](#) If skin irritation occurs, seek medical advice.[\[3\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[3\]](#)[\[4\]](#) If eye irritation persists, get medical advice.

[3]

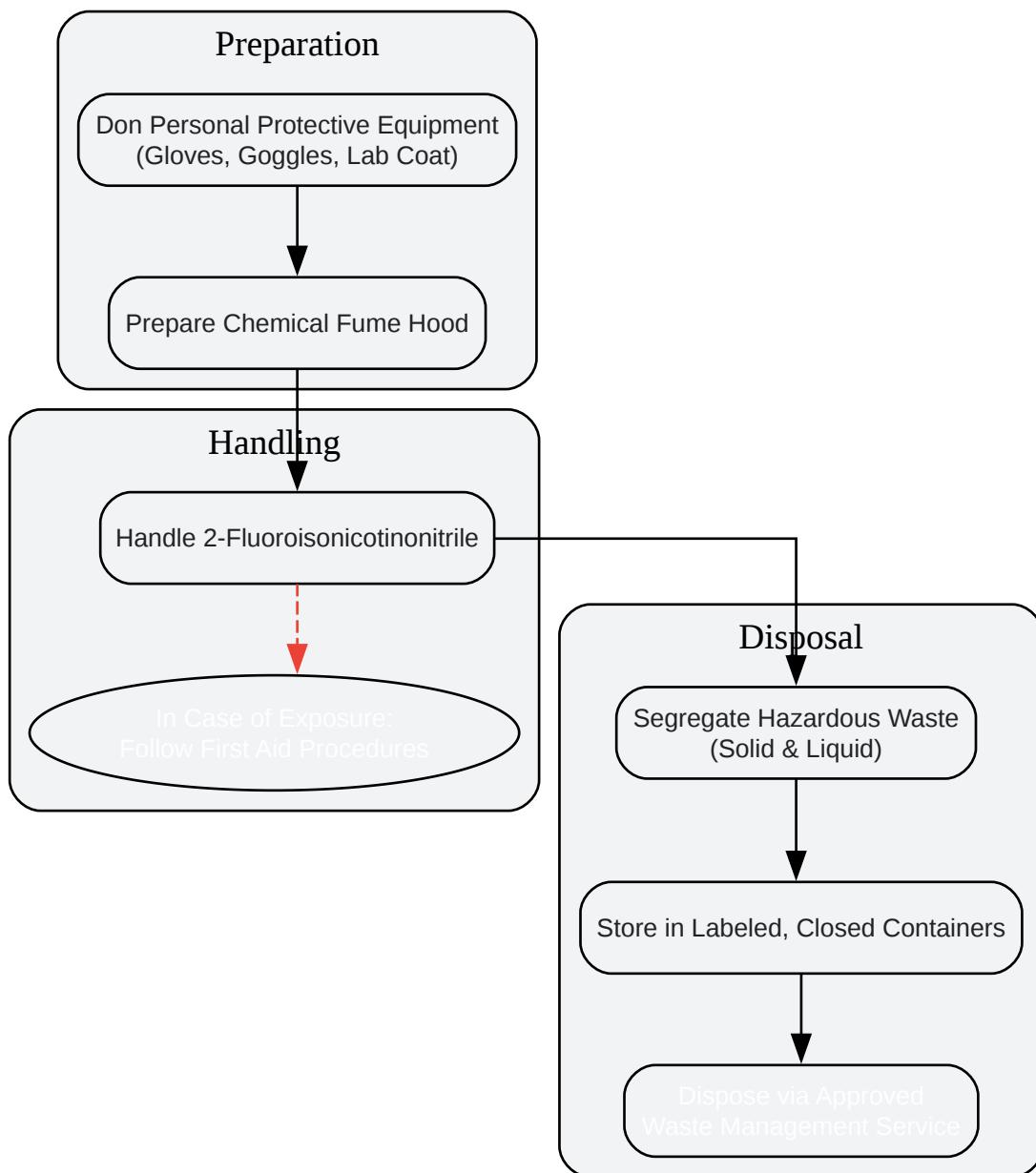
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[3][4]
Call a poison center or doctor if you feel unwell.[3]
- Ingestion: Rinse mouth. Call a poison center or doctor if you feel unwell.[4]

Disposal Plan

All waste containing **2-Fluoroisonicotinonitrile** must be treated as hazardous waste.

- Waste Segregation:
 - Collect all solid waste, including contaminated gloves, absorbent materials, and empty containers, in a designated and clearly labeled hazardous waste container.
 - Collect all liquid waste in a separate, compatible, and clearly labeled hazardous waste container.
- Container Management:
 - Keep waste containers tightly closed when not in use.[3]
 - Store waste containers in a designated, well-ventilated, and secure area.
- Final Disposal:
 - Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][4] Do not allow the product to enter drains.[3]

Workflow for Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **2-Fluoroisonicotinonitrile**.

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